

A Comprehensive Technical Guide to the Safe Handling of 2,3,6-Trinitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,6-Trinitrophenol

Cat. No.: B1228508

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and handling precautions for **2,3,6-Trinitrophenol** (CAS RN 603-10-1), a compound that, while useful in specific applications, presents significant hazards. This document synthesizes data from multiple safety data sheets (SDS) and expert guidelines to ensure the safe management of this chemical in a laboratory or research setting. Adherence to these protocols is crucial for the protection of personnel and property.

Chemical and Physical Properties

2,3,6-Trinitrophenol is a phenol substituted with nitro groups at the ortho- and meta-positions. [1] It is recognized as a flammable solid and is toxic if swallowed or in contact with skin.[2]

Property	Value	Source
CAS Number	603-10-1	[2]
Molecular Formula	C6H3N3O7	[1]
Molecular Weight	229.10 g/mol	[1][3]
Appearance	Divided Solid	[3]
Melting Point	119-120 °C	[4]
Boiling Point	Not Applicable	[3]
Solubility	Does not mix with water	[3]

Hazard Identification and Classification

2,3,6-Trinitrophenol is classified as a hazardous substance.[3] When dry, it is explosive and highly sensitive to heat, shock, and friction.[3][5] It is crucial to keep the compound wetted, typically with over 30% water, to maintain a desensitized state.[3][6]

GHS Hazard Statements:

- H228: Flammable solid.[2][7]
- H301: Toxic if swallowed.[2][7]
- H311: Toxic in contact with skin.[2][7]

CHEMWATCH HAZARD RATINGS:[3]

- Flammability: 3 (High)
- Toxicity: 3 (High)
- Body Contact: 3 (High)
- Reactivity: 2 (Moderate)
- Chronic: 2 (Moderate)

Experimental Protocols for Safe Handling

The following protocols are a synthesis of best practices for handling **2,3,6-Trinitrophenol** in a research environment.

Personal Protective Equipment (PPE)

A critical aspect of safe handling involves the consistent and correct use of appropriate PPE.

PPE Item	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2] A face shield is also recommended.[5]	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile with a minimum thickness of 0.11 mm).[6] Always inspect gloves before use and use proper glove removal technique.[8]	Prevents skin contact and absorption.
Skin and Body Protection	Fire/flammable resistant and impervious clothing, such as a lab coat buttoned to its full length.[2][5]	Protects against skin exposure and contamination of personal clothing.
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded or if dust is generated.[2]	Prevents inhalation of toxic dust.

Storage and Handling Procedures

Proper storage and handling are paramount to preventing accidents.

- Receiving and Storage:

- Upon receipt, immediately label the container with the date received and the date opened.
[9]
- Store in the original, tightly closed container in a cool, dry, well-ventilated area.[5][9]
- Ensure the compound remains wetted with at least 30% water.[6] Regularly inspect water levels (e.g., every six months) and add water as needed.[6]
- Store away from incompatible materials, heat, sparks, and open flames.[5] Incompatible materials include strong oxidizers, alkalis, heavy metals (copper, lead, zinc), and reducing agents.[3]
- Do not store on uncoated concrete, as this can form friction-sensitive calcium picrate.[3]
- Handling in the Laboratory:
 - Designate a specific area for handling **2,3,6-Trinitrophenol**.
 - Ensure adequate exhaust ventilation to prevent the accumulation of particulates.[3]
 - Avoid the formation of dust and aerosols.[7]
 - Use explosion-proof electrical and ventilating equipment.[2]
 - Ground and bond containers and receiving equipment to prevent static discharge.[2]
 - Do not eat, drink, or smoke in the handling area.[2]
 - Wash hands thoroughly after handling.[2]

Disposal Protocol

All waste containing **2,3,6-Trinitrophenol** must be treated as hazardous waste.

- Collect all waste in clearly labeled, suitable, and closed containers for disposal.[7]
- Do not allow the material to dry out in the waste container.

- Dispose of contents and container in accordance with all local, state, and federal regulations.
[\[2\]](#)[\[3\]](#)
- Puncture empty containers to prevent reuse before disposal at an authorized landfill.[\[3\]](#)

Toxicity Data

Understanding the toxicity of **2,3,6-Trinitrophenol** is essential for risk assessment.

Parameter	Value	Species	Route	Source
LD50 (Lethal Dose, 50%)	290 ± 57.5 mg/kg	Male F344 rats	Oral	[10] [11]
LD50 (Lethal Dose, 50%)	200 ± 42.9 mg/kg	Female F344 rats	Oral	[10] [11]
NOAEL (No-Observed-Adverse-Effect Level)	16.3 mg/kg/day	Newborn rats	Oral (18 days)	[10]

Chronic exposure to aromatic nitro compounds may lead to liver and kidney damage.[\[3\]](#)

Symptoms of acute intoxication by dinitrophenol derivatives include a rapid increase in body temperature, breathing rate, and heart rate.[\[3\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

Exposure Route	First-Aid Protocol
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Immediately call a doctor or Poison Control Center.[2] Give at least 3 tablespoons of water.[3]
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes. Ensure complete irrigation of the eye. Consult a doctor.[2][3]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, CO₂, water spray, or alcohol-resistant foam.[2][3]
For large fires, use water spray, fog, or foam.[3]
- Hazards: The compound is a flammable solid that can burn and propagate flame easily, even when partially wetted.[3] Combustion products include carbon dioxide (CO₂) and nitrogen oxides (NO_x).[3]
- Protective Actions: Wear a self-contained breathing apparatus and protective gloves.[2][3]
Alert emergency responders and inform them of the location and nature of the hazard.[3]

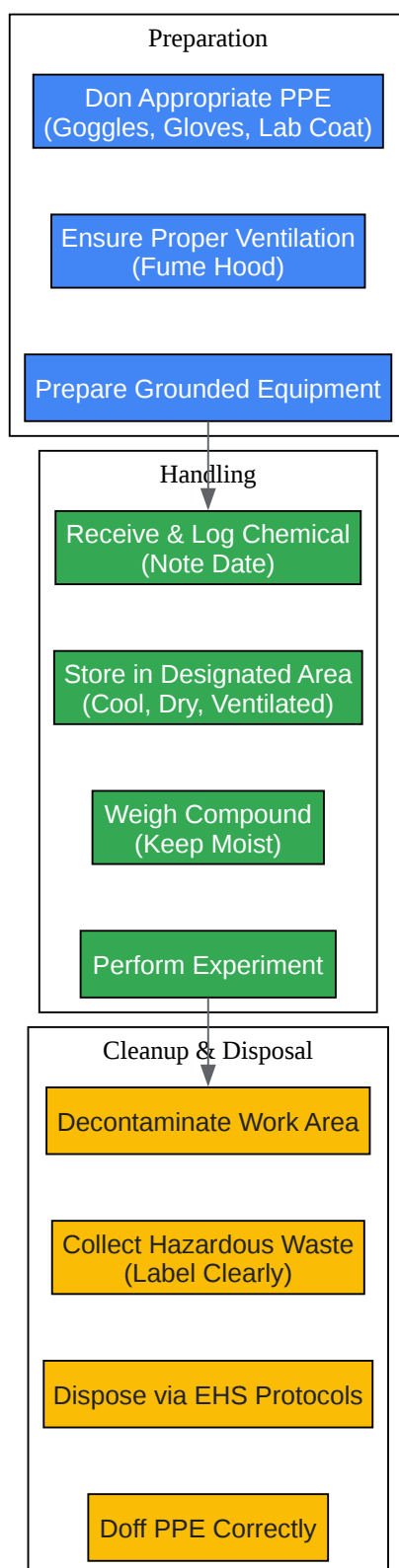
Accidental Release Measures

- Minor Spills:
 - Remove all ignition sources.[3]

- Avoid contact with the spilled material. Do not touch or walk through it.[3]
- Prevent dust formation.[7]
- Dampen spilled solids with water to keep them wet.[12]
- Use a damp spill response pad to absorb the material.[12]
- Place the absorbed material in a suitable, closed container for disposal.[7][12]
- Major Spills:
 - Evacuate personnel to a safe area and move upwind.[3][7]
 - Alert emergency responders.[3]
 - Avoid all personal contact, including inhalation.[3]
 - Prevent further leakage or spillage if it is safe to do so.[7]

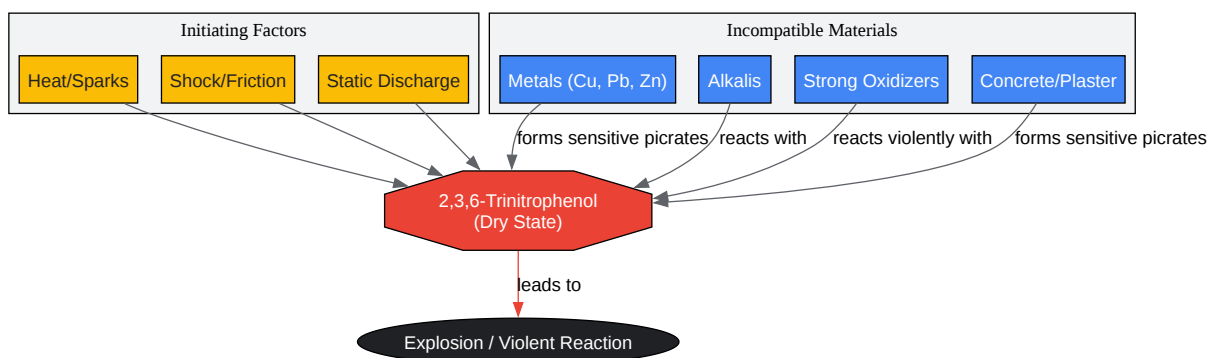
Visualized Workflows and Relationships

The following diagrams illustrate key safety workflows and hazard relationships for **2,3,6-Trinitrophenol**.



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Caption: Experimental workflow for the safe handling of **2,3,6-Trinitrophenol**.





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 2,3,6-Trinitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1228508#2-3-6-trinitrophenol-safety-data-sheet-handling-precautions]

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